

Application Notes and Protocols for CBB1003 in High-Throughput Screening Assays

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Compound of Interest

Compound Name: CBB1003

Cat. No.: B15587391

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Introduction

CBB1003 is a reversible small molecule inhibitor of Lysine-Specific Demethylase 1 (LSD1), a key epigenetic regulator implicated in the progression of various cancers.[1][2] LSD1 removes methyl groups from histone H3 at lysine 4 (H3K4), leading to transcriptional repression of target genes. In several cancers, including colorectal cancer, the overexpression of LSD1 is associated with a malignant phenotype. **CBB1003** exerts its anti-cancer effects by inhibiting LSD1, which in turn leads to the downregulation of Leucine-rich repeat-containing G-protein coupled receptor 5 (LGR5), a definitive marker of cancer stem cells.[1] This activity disrupts the Wnt/ β -catenin signaling pathway, a critical cascade for maintaining cancer stem cell properties, thereby inhibiting cancer cell proliferation and colony formation.[1][3]

These application notes provide a comprehensive overview of the use of **CBB1003** in high-throughput screening (HTS) assays to identify and characterize modulators of the LSD1/LGR5/Wnt signaling axis. Detailed protocols for relevant cell-based assays are provided to facilitate the integration of **CBB1003** as a reference compound in drug discovery workflows.

Data Presentation

CBB1003 Inhibitory Activity

Compound	Target	In Vitro IC50 (μM)	Cell-Based Effective Concentration (μM)
CBB1003	LSD1	10.5	5 - 50

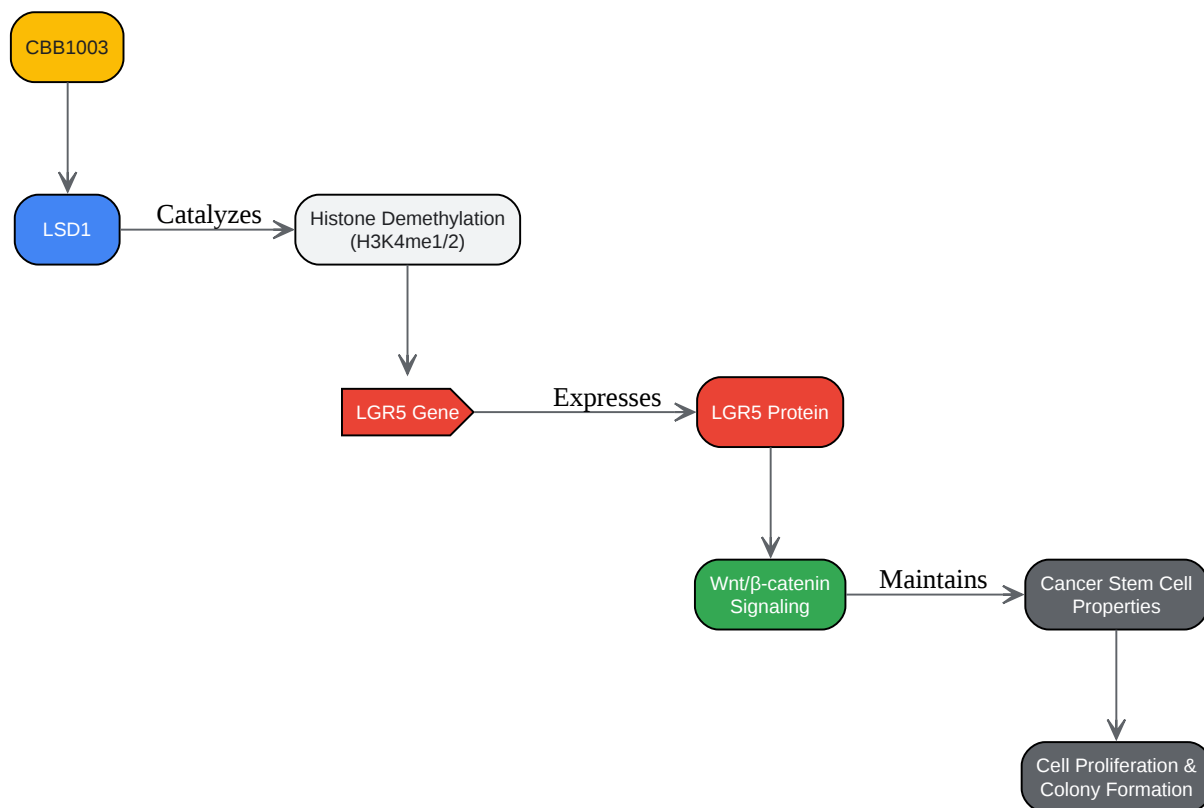
Table 1: Summary of **CBB1003** inhibitory concentrations.

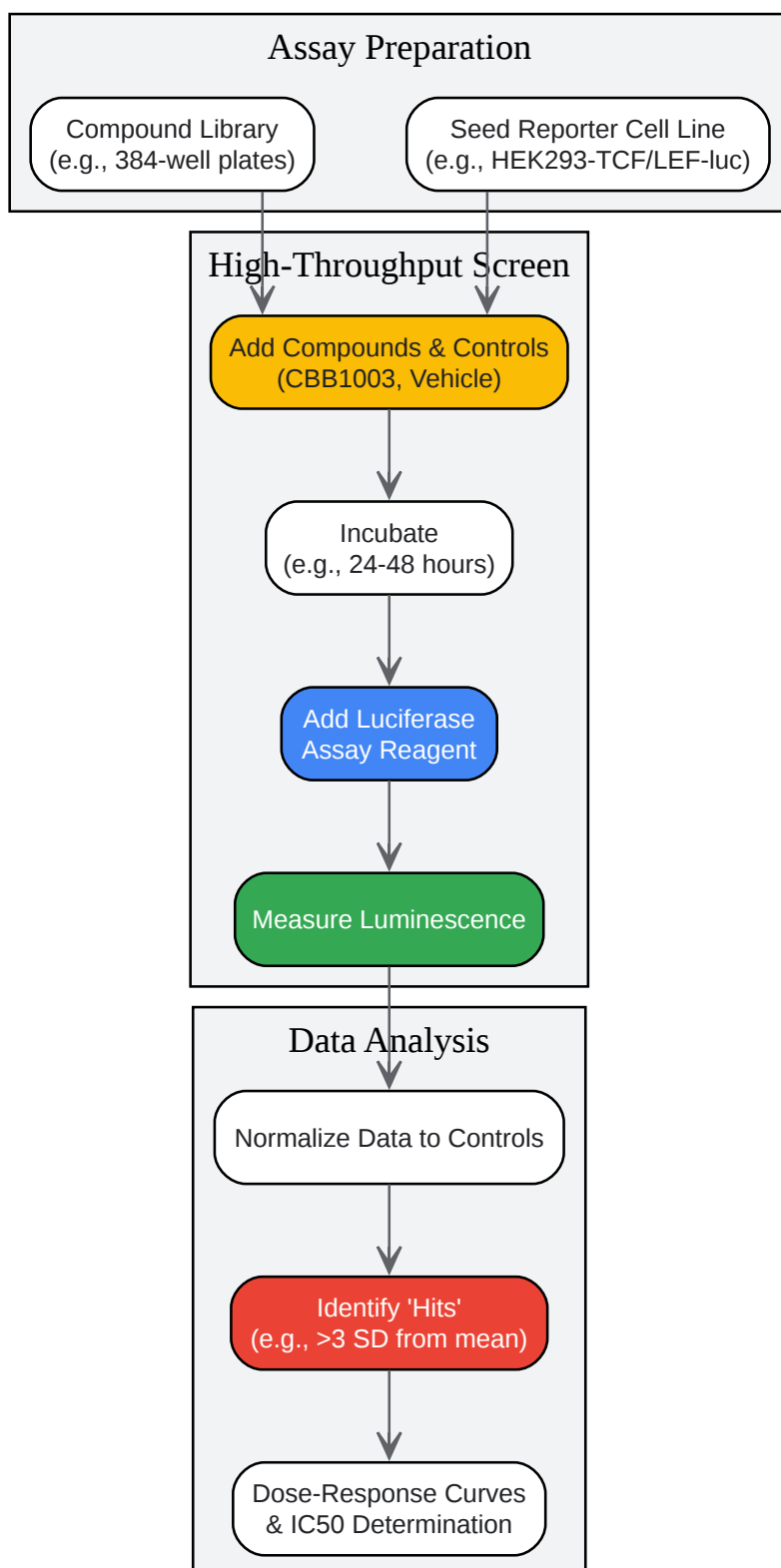
Effects of CBB1003 on Colorectal Cancer Cell Lines

Cell Line	Assay Type	CBB1003 Concentration (μM)	Observed Effect
SW480	Proliferation	Not Specified	Inhibition of cell proliferation
HT-29	Proliferation	Not Specified	Inhibition of cell proliferation
SW480	Colony Formation	Not Specified	Inhibition of colony formation
HT-29	Colony Formation	Not Specified	Inhibition of colony formation
SW480	LGR5 Expression	Not Specified	Downregulation of LGR5 mRNA
HT-29	LGR5 Expression	Not Specified	Downregulation of LGR5 mRNA
SW480	Wnt/β-catenin Signaling	Not Specified	Inactivation of signaling pathway
HT-29	Wnt/β-catenin Signaling	Not Specified	Inactivation of signaling pathway

Table 2: Qualitative summary of **CBB1003**'s effects on colorectal cancer cell lines. Specific quantitative data from dose-response studies are needed for a more detailed analysis.

Mandatory Visualizations





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References

- 1. benchchem.com [benchchem.com]
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- 3. A High-Throughput Screen for Wnt/ β -catenin Signaling Pathway Modulators in Human iPSC-derived Neural Progenitors - PMC [pmc.ncbi.nlm.nih.gov]
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